

An In-depth Technical Guide to 2-Morpholinonicotinonitrile

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Compound of Interest

Compound Name: 2-Morpholinonicotinonitrile

CAS No.: 59025-37-5

Cat. No.: B1350431

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Abstract: This technical guide provides a comprehensive overview of **2-Morpholinonicotinonitrile**, a heterocyclic compound of interest to researchers in medicinal chemistry and materials science. This document details the compound's fundamental physicochemical properties, outlines a robust and reproducible synthetic pathway with explanatory insights, presents a workflow for analytical characterization, and establishes rigorous safety and handling protocols. The information is structured to support drug development professionals and research scientists in the practical application and further investigation of this molecule.

Chemical Identity and Physicochemical Properties

2-Morpholinonicotinonitrile is a substituted pyridine derivative. The structure incorporates a pyridine ring, a morpholine moiety, and a nitrile functional group. The morpholine group, a common motif in medicinal chemistry, is often introduced to modulate aqueous solubility and pharmacokinetic profiles. The nicotinonitrile core serves as a versatile scaffold for further chemical elaboration.

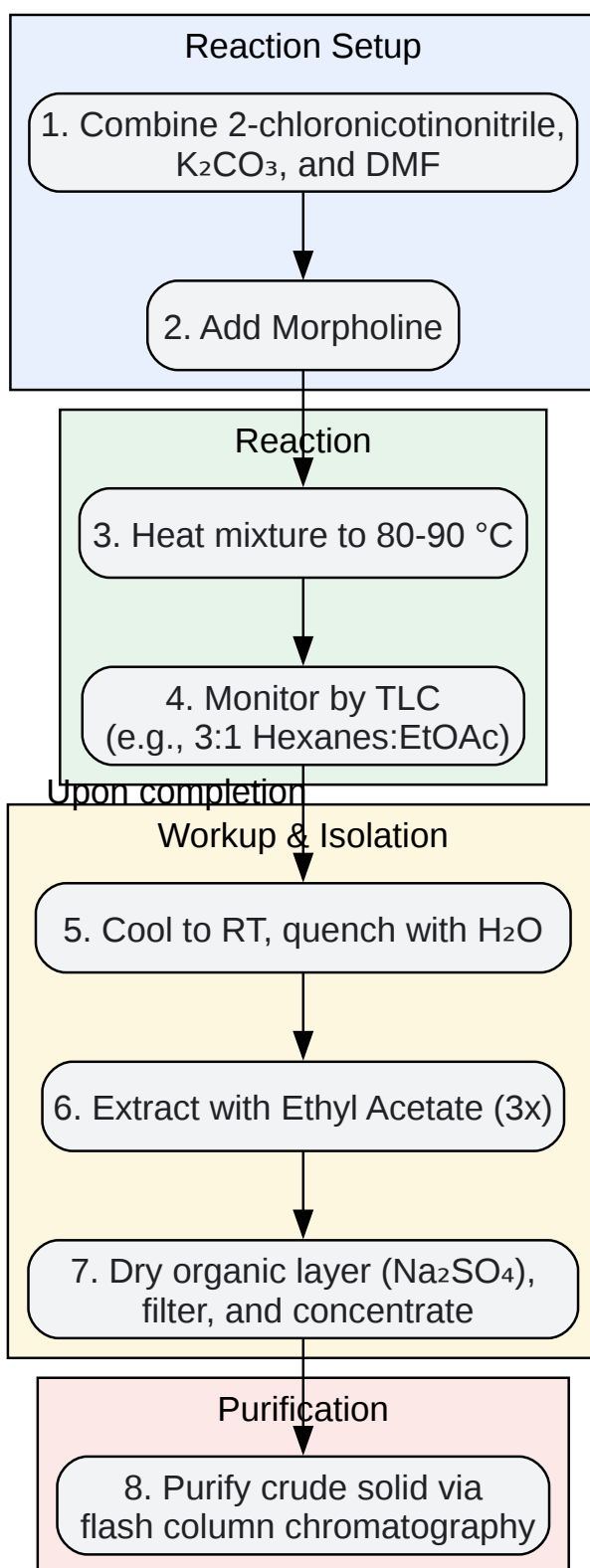
Core Data Summary

The fundamental properties of **2-Morpholinonicotinonitrile** are summarized in the table below.

Parameter	Value	Source
Molecular Formula	C ₁₀ H ₁₁ N ₃ O	CookeChem[1]
Molecular Weight	189.21 g/mol	CookeChem[1]
CAS Number	59025-37-5	CookeChem[1]
Canonical SMILES	<chem>C1COCCN1C2=NC=CC=C2C#N</chem>	N/A (Derived)
InChI Key	N/A (Not available in searches)	N/A

Chemical Structure

The structural representation of **2-Morpholinonicotinonitrile** is depicted below. The numbering of the pyridine ring follows IUPAC nomenclature, with the morpholine substituent at the C2 position and the nitrile group at the C3 position.



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Caption: Step-by-step workflow for synthesis and purification.

Detailed Synthesis Protocol

This protocol describes the synthesis on a 10 mmol scale.

Materials:

- 2-Chloronicotinonitrile (1.39 g, 10.0 mmol)
- Morpholine (1.0 mL, 11.0 mmol, 1.1 equiv)
- Potassium Carbonate (K_2CO_3), anhydrous (2.07 g, 15.0 mmol, 1.5 equiv)
- N,N-Dimethylformamide (DMF), anhydrous (20 mL)
- Ethyl Acetate (EtOAc)
- Deionized Water
- Saturated Sodium Chloride solution (Brine)
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** To a dry 100 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 2-chloronicotinonitrile (1.39 g) and anhydrous potassium carbonate (2.07 g).
 - **Causality:** K_2CO_3 is a mild inorganic base used to neutralize the HCl that is generated in situ during the substitution reaction, driving the equilibrium towards the product.
- **Solvent and Reagent Addition:** Add anhydrous DMF (20 mL) to the flask, followed by the dropwise addition of morpholine (1.0 mL).
 - **Causality:** DMF is a polar aprotic solvent, which is ideal for S_NAr reactions as it can solvate the potassium cation but does not strongly solvate the morpholine nucleophile, thus enhancing its reactivity.

- Reaction Execution: Heat the reaction mixture to 80-90 °C using an oil bath and stir vigorously.
 - Causality: Heating provides the necessary activation energy for the substitution reaction to proceed at a practical rate.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting 2-chloronicotinonitrile spot is consumed (typically 4-6 hours).
- Workup - Quenching: Once complete, allow the mixture to cool to room temperature. Carefully pour the reaction mixture into a beaker containing 100 mL of cold deionized water.
 - Causality: This step quenches the reaction and precipitates the organic product while dissolving the DMF and inorganic salts (K_2CO_3 , KCl).
- Workup - Extraction: Transfer the aqueous mixture to a separatory funnel and extract the product with ethyl acetate (3 x 50 mL). Combine the organic layers.
 - Causality: Ethyl acetate is a water-immiscible organic solvent in which the product has high solubility, allowing for its separation from the aqueous phase.
- Workup - Washing & Drying: Wash the combined organic layers with brine (1 x 50 mL), then dry over anhydrous sodium sulfate (Na_2SO_4).
 - Causality: The brine wash removes residual water and DMF from the organic phase. Na_2SO_4 is a drying agent that removes the final traces of water.
- Isolation: Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product, typically as an off-white or pale yellow solid.

Purification Protocol: Flash Column Chromatography

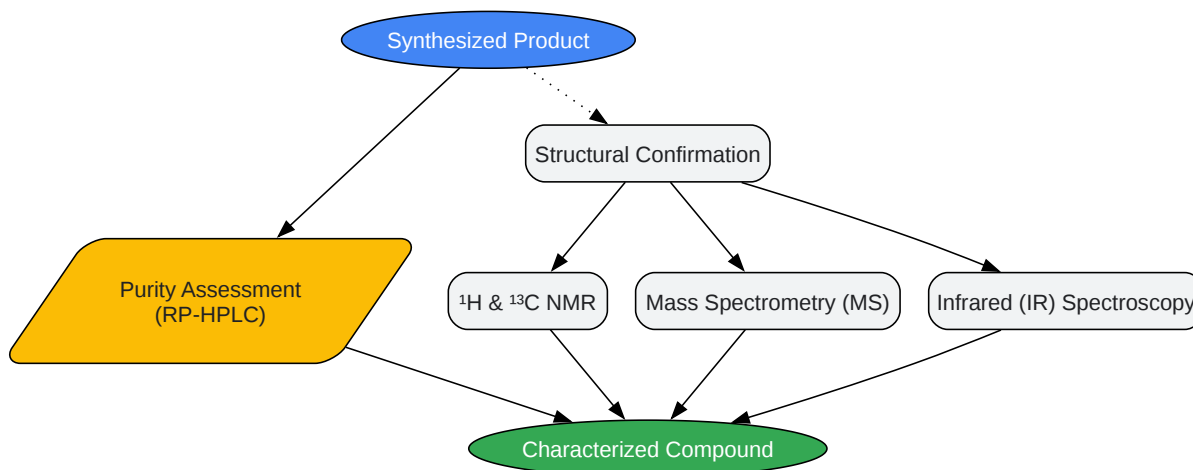
- Adsorb Sample: Adsorb the crude solid onto a small amount of silica gel.
- Prepare Column: Prepare a silica gel column using a suitable solvent system, determined by prior TLC analysis (e.g., a gradient of 10% to 40% ethyl acetate in hexanes).

- Load and Elute: Load the adsorbed sample onto the top of the column and elute with the solvent system.
- Collect Fractions: Collect fractions and analyze by TLC to identify those containing the pure product.
- Concentrate: Combine the pure fractions and remove the solvent under reduced pressure to yield **2-Morpholinonicotinonitrile** as a purified solid.

Analytical Characterization

Confirming the identity and purity of the synthesized **2-Morpholinonicotinonitrile** is critical. A multi-technique approach is recommended.

Characterization Workflow



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Caption: Recommended workflow for analytical characterization.

Purity Assessment: Reverse-Phase HPLC Protocol

High-Performance Liquid Chromatography (HPLC) is a standard method for determining the purity of pharmaceutical compounds and organic intermediates. [\[2\]](#)

- System: Agilent 1260 Infinity II or equivalent
- Column: C18 column (e.g., 4.6 x 150 mm, 5 μ m)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient: Start at 5% B, ramp to 95% B over 15 minutes, hold for 2 minutes, return to 5% B and equilibrate for 3 minutes.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Detector: UV-Vis Diode Array Detector (DAD), monitor at 254 nm and 280 nm.
- Expected Result: A single major peak with >98% area under the curve indicates high purity.

Structural Confirmation Techniques

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Will confirm the number and connectivity of protons. Expect characteristic signals for the morpholine ring protons (typically two multiplets around 3.7-3.9 ppm) and distinct aromatic protons on the pyridine ring.
 - ^{13}C NMR: Will show 10 distinct carbon signals, including a key signal for the nitrile carbon ($\text{C}\equiv\text{N}$) around 117-120 ppm and signals for the pyridine and morpholine carbons.
- Mass Spectrometry (MS): Electrospray ionization (ESI) would be suitable. Expect to find the protonated molecular ion $[\text{M}+\text{H}]^+$ at m/z 190.21.

- Infrared (IR) Spectroscopy: A sharp, strong absorption band characteristic of the nitrile ($C\equiv N$) stretch is expected around $2220\text{--}2240\text{ cm}^{-1}$.

Safety, Handling, and Storage

Disclaimer: This information is a guide based on the compound's functional groups and data from related chemicals. You must consult a substance-specific Safety Data Sheet (SDS) before handling **2-Morpholinonicotinonitrile**.

Hazard Overview

- Toxicity: Nitrile-containing compounds can be toxic if swallowed, inhaled, or absorbed through the skin. [3][4] They can release hydrogen cyanide upon hydrolysis or combustion.
- Irritation: May cause skin, eye, and respiratory tract irritation. [5]* Environmental: May be toxic to aquatic life. [3][4]

Recommended Precautions and PPE

- Engineering Controls: Always handle this compound inside a certified chemical fume hood to avoid inhalation of dust or vapors. [3] Ensure safety showers and eyewash stations are readily accessible. [3]* Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield. [3] * Hand Protection: Wear nitrile or other chemically resistant gloves. Inspect gloves before use. [5] * Body Protection: Wear a standard laboratory coat. Long-sleeved clothing is recommended. [5]* Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory. [5]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [3]* Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. [3]* Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3]* Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. [4]

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids. [3]* Disposal: Dispose of waste materials in accordance with all applicable federal, state, and local environmental regulations. [3]

References

- Synthesis of 2-Chloronicotinic Acid Derivatives. Atlantis Press. [\[Link\]](#)
- Greenness assessment of two chromatographic methods developed for the determination of Mupirocin in two binary mixtures along with its impurity. PMC - PubMed Central. [\[Link\]](#)

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